

# Understanding DCLK1 and Its Inhibition

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**Compound Focus:** Dclk1-IN-4

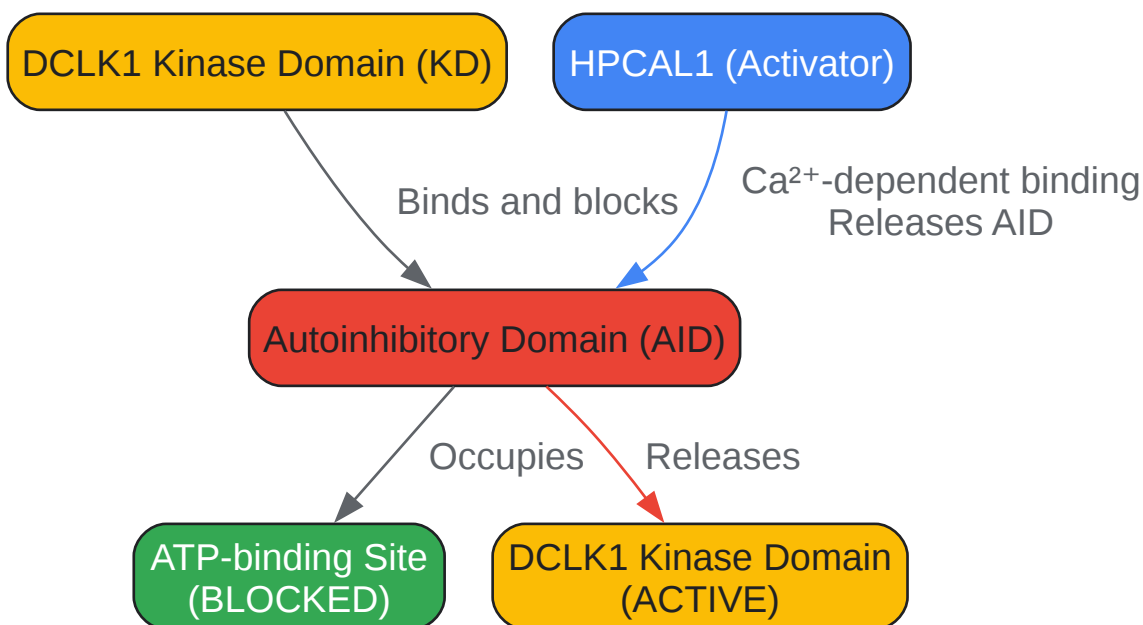
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Although data on **DCLK1-IN-4** is lacking, understanding the structure and function of the DCLK1 kinase domain provides insight into how a selective inhibitor might work.

The kinase domain of DCLK1 is regulated by a C-terminal **autoinhibitory domain (AID)** [1]. In the autoinhibited state, the AID binds tightly to the kinase domain, blocking the ATP-binding site and preventing kinase activity [2] [1]. This autoinhibition can be disrupted by cancer-associated mutations, leading to increased kinase activity and contributing to tumorigenesis [2].

A selective inhibitor would typically bind to the kinase domain to suppress this activity. The following diagram illustrates the established regulatory mechanism of DCLK1 that any effective inhibitor would target.



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## Established DCLK1 Inhibitors for Reference

While **DCLK1-IN-4** is not documented, other DCLK1 inhibitors have been developed and characterized, which can serve as a reference point for the properties researchers aim to achieve.

The table below summarizes one such tool compound, DCLK1-IN-1.

Inhibitor Name	Key Characteristics	Reported Mechanism & Experimental Use	Primary Source
<b>DCLK1-IN-1</b>	Selective, in-vivo compatible chemical probe.	Inhibits DCLK1 kinase domain; used to show that DCLK1 inhibition modulates proteins and pathways linked to cell motility in pancreatic cancer organoids. [3]	<i>Nature Chemical Biology</i> (2020) [3]

This inhibitor has been used in preclinical models to demonstrate that targeting DCLK1 can reverse epithelial-mesenchymal transition (EMT) and modulate the tumor immune microenvironment in pancreatic cancer [4]. It has also been used to show a protective role in non-cancerous conditions, such as obesity-induced cardiomyopathy [5].

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## References

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2. Molecular Mechanism of Mutational Disruption of DCLK1 Autoinhibition Provides a Rationale for Inhibitor Screening - PMC [pmc.ncbi.nlm.nih.gov]

3. Discovery of a selective inhibitor of doublecortin like kinase 1 | Nature Chemical Biology

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